

Comparative study of different catalysts for the selective hydrogenation of cinnamaldehyde

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Compound of Interest

Compound Name: *Hydrocinnamaldehyde*

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A Comparative Study of Catalysts for the Selective Hydrogenation of Cinnamaldehyde

The selective hydrogenation of cinnamaldehyde (CAL) to cinnamyl alcohol (COL) is a crucial transformation in the fine chemical and pharmaceutical industries, with COL being a valuable intermediate for fragrances, agrochemicals, and drugs. The primary challenge in this reaction lies in the preferential reduction of the C=O bond over the thermodynamically more favorable C=C bond. This guide provides a comparative analysis of various heterogeneous catalysts for this reaction, supported by experimental data, detailed protocols, and visualizations to aid researchers in catalyst selection and experimental design.

Catalytic Performance Comparison

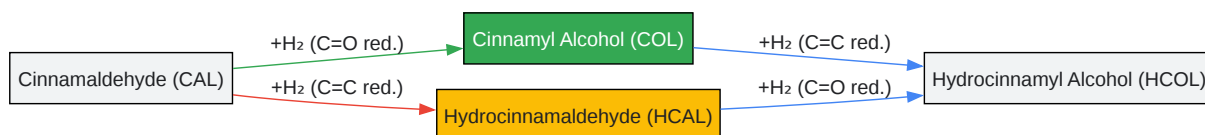
The efficacy of a catalyst in the selective hydrogenation of cinnamaldehyde is primarily evaluated by its activity (conversion of cinnamaldehyde) and its selectivity towards the desired product, cinnamyl alcohol. The following table summarizes the performance of different classes of catalysts under various reaction conditions as reported in the literature.

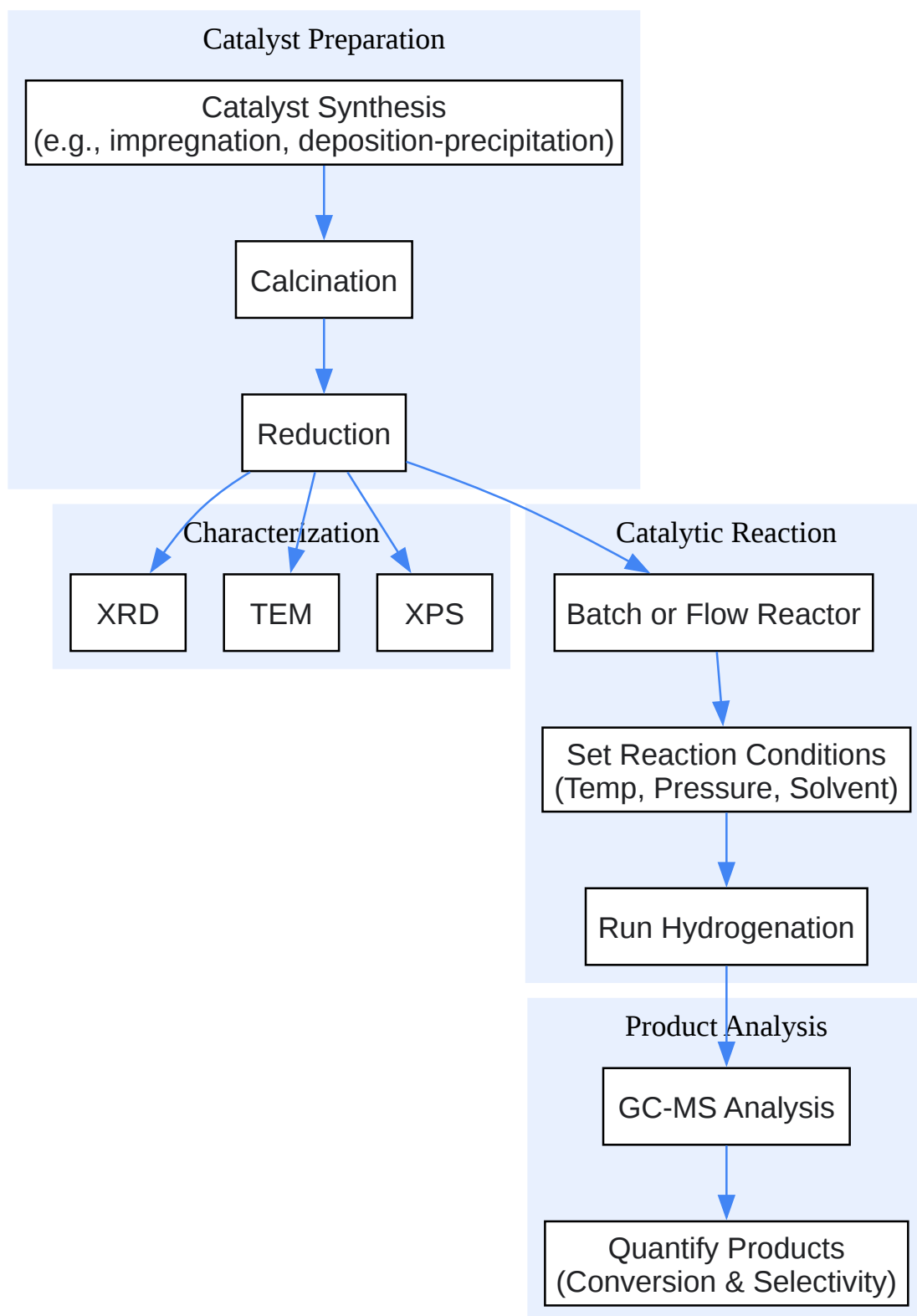
Catalyst	Support	Temp. (°C)	Pressure (bar H ₂)	Solvent	CAL Conv. (%)	COL Sel. (%)	Other Major Product(s)	Reference
Noble Metal Catalysts								
	1% Pt	Silica	80	60	Ethanol	86.3	93.0	Hydrocinnamaldehyde (HCAL) [1]
	12 wt% Pt	SiO ₂ (wall-coated tube reactor)	90	10	Isopropanol	98.8	90.0	HCAL [2]
	Pd	Al ₂ O ₃	25	4	i-propanol	-	26.0	HCAL [3]
	Ru	Al ₂ O ₃	10-60	-	Ethanol	-	-	HCAL, Hydrocinnamyl alcohol (HCOL) [4]
	Au	TiO ₂ -DP	100	20	Isopropanol	-	-	HCAL [5]
	Ir-FeO _x	rutile TiO ₂	-	-	-	≥81 (Yield)	≥95	HCAL [6]
[Rh(PhBP ₃) (cod)]	-	75	6.8	-	-	81.0	HCAL	[7]

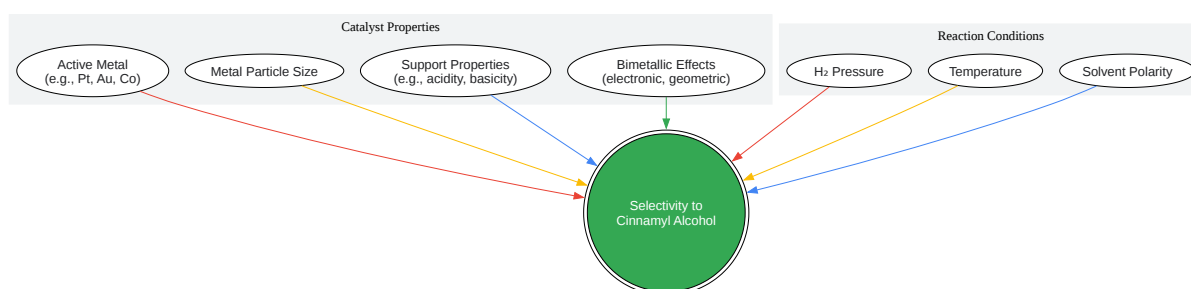
Bimetallic Catalysts								
Co ₁ Re ₁	TiO ₂	140	(formic acid as H-donor)	THF	99	89	HCOL	[8][9]
CoPt	Fe ₃ O ₄	160	30	-	95	84	HCAL	[10]
Au ₅₀ Pd ₅₀	TiO ₂	100	1	-	(TOF 836 h ⁻¹)	-	HCAL, HCOL	[11]
Pt-Mo(NH ₄) ₄ 400N	Carbon	80	5	2-propanol	-	-	HCAL	[12]
RuSA-NiNP	CNT	-	-	-	99	94 (to HCAL)	COL	[13]
Non-Noble Metal Catalysts								
Co	ZSM-5	90	20	-	72.7	78.5	HCAL	[8]
CoGa ₃	-	100	20	-	-	96	HCAL	[14]

Reaction Pathways and Experimental Workflow

The hydrogenation of cinnamaldehyde can proceed through different pathways, leading to various products. The desired pathway involves the selective hydrogenation of the carbonyl group.







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